

Analytical methods for characterizing 4-(3-Bromophenyl)piperidine hydrochloride

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Compound of Interest

Compound Name: 4-(3-Bromophenyl)piperidine
hydrochloride

Cat. No.: B1521646

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An Application Note and Protocol for the Comprehensive Characterization of **4-(3-Bromophenyl)piperidine hydrochloride**

Authored by: A Senior Application Scientist

Introduction

4-(3-Bromophenyl)piperidine hydrochloride is a substituted piperidine derivative that serves as a crucial building block in medicinal chemistry and drug discovery. The piperidine motif is a prevalent scaffold in numerous pharmaceuticals due to its favorable physicochemical properties and ability to interact with various biological targets. The presence of a bromophenyl group offers a site for further chemical modification, making this compound a versatile intermediate in the synthesis of novel therapeutic agents.

Given its role in pharmaceutical research and development, ensuring the identity, purity, and stability of **4-(3-Bromophenyl)piperidine hydrochloride** is of paramount importance. A multi-faceted analytical approach is required for its comprehensive characterization. This guide provides detailed protocols and expert insights into the application of various analytical techniques for the robust characterization of this compound, ensuring data integrity and supporting regulatory compliance.

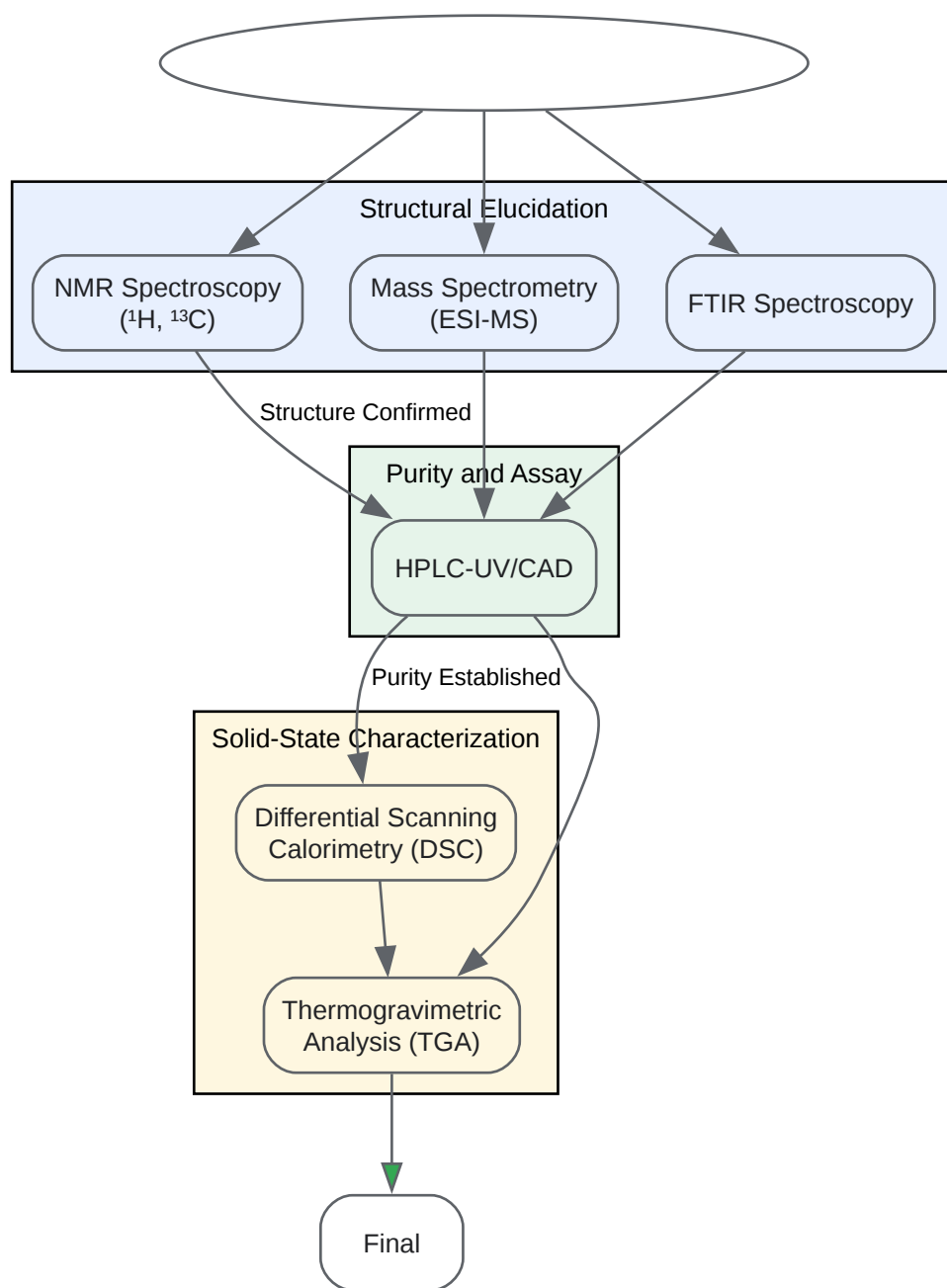
Physicochemical Properties

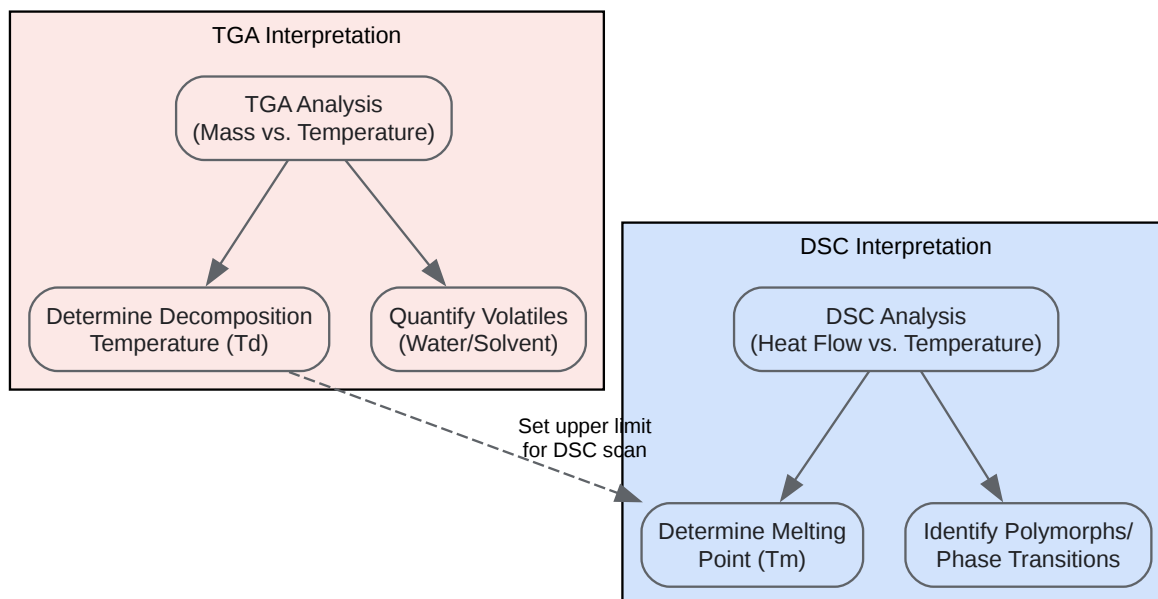
A foundational step in the analytical characterization of any compound is the compilation of its fundamental physicochemical properties. These data are essential for method development and interpretation of analytical results.

Property	Value	Source
Chemical Formula	C ₁₁ H ₁₅ BrClN	[1][2]
Molecular Weight	276.60 g/mol	[1][2][3]
IUPAC Name	4-(3-bromophenyl)piperidine;hydrochloride	[1]
CAS Number	1159825-25-8	[1][2]
Appearance	White to off-white solid	General knowledge
Storage	Inert atmosphere, room temperature	[4]

Analytical Workflow for Comprehensive Characterization

A systematic approach is essential for the complete characterization of **4-(3-Bromophenyl)piperidine hydrochloride**. The following workflow outlines the logical sequence of analyses to confirm the structure, assess purity, and determine the physicochemical properties of the compound.





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